

# An In-depth Technical Guide to 2,2,2-Trifluoroethyl Butyrate

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## Compound of Interest

Compound Name: 2,2,2-Trifluoroethyl butyrate

Cat. No.: B1202167

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CAS Number: 371-27-7

This technical guide provides a comprehensive overview of **2,2,2-trifluoroethyl butyrate**, a fluorinated ester with diverse applications in research and industry. The document is intended for researchers, scientists, and professionals in drug development and material science, offering detailed information on its properties, synthesis, and potential applications.

## Chemical Identity and Physical Properties

**2,2,2-Trifluoroethyl butyrate**, also known as butyric acid 2,2,2-trifluoroethyl ester, is a colorless liquid. The presence of the trifluoromethyl group significantly influences its physical and chemical properties, enhancing its stability and solubility in organic solvents.<sup>[1][2]</sup>

Table 1: Physicochemical Properties of **2,2,2-Trifluoroethyl Butyrate**

Property	Value	Reference(s)
CAS Number	371-27-7	[3]
Molecular Formula	C6H9F3O2	[3]
Molecular Weight	170.13 g/mol	[3]
Appearance	Colorless to almost colorless clear liquid	[3]
Boiling Point	113 °C	[3]
Density	1.14 g/cm <sup>3</sup>	[3]
Refractive Index (n <sub>20D</sub> )	1.35	[3]
Purity	≥ 98% (GC)	[3]
Storage	Store at room temperature, sealed in a dry place.	[4]
Synonyms	Butyric acid 2,2,2-trifluoroethyl ester, TFE Butyrate	[3]

## Spectroscopic Data

The structural confirmation of **2,2,2-trifluoroethyl butyrate** is achieved through various spectroscopic methods. The following table summarizes the expected and reported spectral data.

Table 2: Spectroscopic Data for **2,2,2-Trifluoroethyl Butyrate**

Technique	Data	Reference(s)
$^1\text{H}$ NMR	Expected signals for the butyrate chain ( $\delta$ 1.0–1.5 ppm for $\text{CH}_3$ , $\delta$ 1.6–2.0 ppm for $\text{CH}_2$ , and $\delta$ 2.2–2.4 ppm for $\text{COOCH}_2$ ) and the trifluoroethyl group ( $\delta$ 4.1–4.3 ppm for $\text{OCH}_2\text{CF}_3$ ).	[5]
$^{19}\text{F}$ NMR	A singlet expected at $\delta$ -65 to -66 ppm, confirming the trifluoromethyl group's symmetry.	[5]
IR Spectroscopy	Characteristic peaks are expected around 1750–1780 $\text{cm}^{-1}$ (C=O stretch), 1200–1300 $\text{cm}^{-1}$ (C–O–C stretch), and 1350–1450 $\text{cm}^{-1}$ (C–F vibrations).	[5]
Mass Spectrometry (EI)	The mass spectrum is available through the NIST WebBook.	[6]

## Synthesis of 2,2,2-Trifluoroethyl Butyrate

The primary method for synthesizing **2,2,2-trifluoroethyl butyrate** is through the Fischer esterification of butyric acid with 2,2,2-trifluoroethanol in the presence of an acid catalyst.

## Representative Experimental Protocol: Fischer Esterification

This protocol is a representative example based on general esterification procedures.[7][8]

Materials:

- Butyric acid

- 2,2,2-Trifluoroethanol
- Concentrated sulfuric acid (catalyst)
- Anhydrous sodium sulfate
- Saturated sodium bicarbonate solution
- Brine
- Diethyl ether (or other suitable extraction solvent)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine butyric acid (1.0 equivalent) and 2,2,2-trifluoroethanol (1.5-2.0 equivalents).
- Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 1-2 mol%) to the mixture while stirring.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Dilute the mixture with diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted butyric acid), and brine.

- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by fractional distillation under reduced pressure to yield pure **2,2,2-trifluoroethyl butyrate**.

Diagram 1: Experimental Workflow for the Synthesis of **2,2,2-Trifluoroethyl Butyrate**



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Caption: A generalized workflow for the synthesis and purification of **2,2,2-trifluoroethyl butyrate**.

## Applications

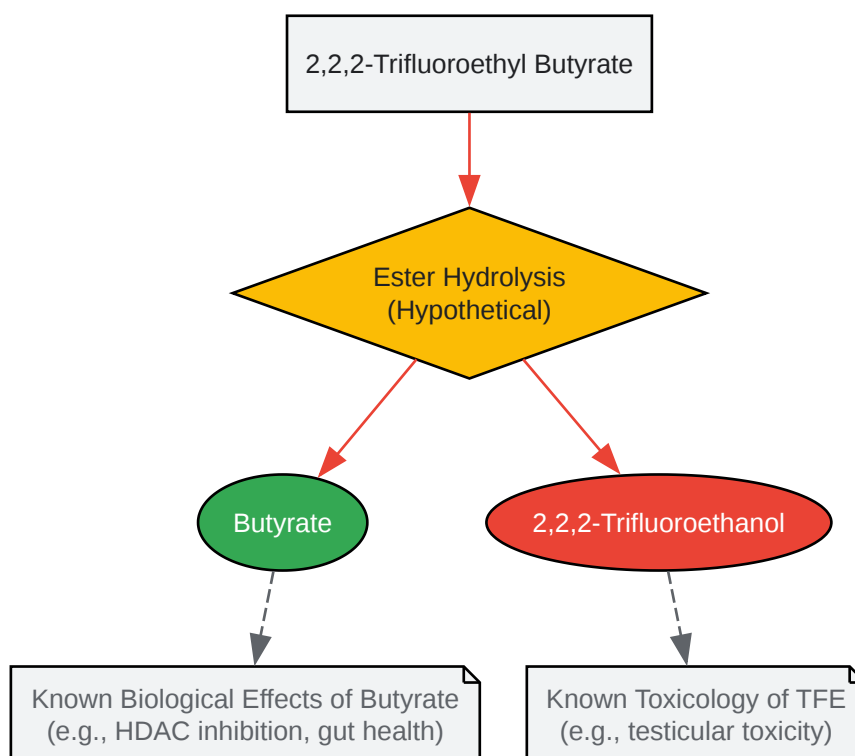
**2,2,2-Trifluoroethyl butyrate** is a versatile compound with applications in several fields:

- **Pharmaceuticals:** It serves as an intermediate in the synthesis of various pharmaceutical compounds.<sup>[3]</sup>
- **Flavor and Fragrance Industry:** This ester is used as a flavoring agent in food products and beverages.<sup>[3]</sup>
- **Polymer Production:** It is employed in the production of specialty polymers, contributing to materials with enhanced properties.<sup>[3]</sup>
- **Solvent Applications:** Its unique properties make it a useful solvent in organic synthesis.<sup>[5]</sup>
- **Research and Development:** It is used in various chemical syntheses to develop new compounds.<sup>[3]</sup>

## Biological and Toxicological Considerations

Currently, there is a lack of published research on the specific biological activity of **2,2,2-trifluoroethyl butyrate**. It is plausible that in a biological system, the ester could undergo hydrolysis to yield butyrate and 2,2,2-trifluoroethanol. The biological effects would then be a combination of these two molecules.

Diagram 2: Hypothetical Bioactivation of **2,2,2-Trifluoroethyl Butyrate**



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Caption: The potential metabolic fate of **2,2,2-trifluoroethyl butyrate** in a biological system.

### Butyrate: A Biologically Active Short-Chain Fatty Acid

Butyrate is a well-studied short-chain fatty acid with numerous biological roles, particularly in gut health. It is a primary energy source for colonocytes and is known to have anti-inflammatory properties. The relevance of these effects to the administration of **2,2,2-trifluoroethyl butyrate** would depend on the rate and extent of its in vivo hydrolysis.

## Toxicology of 2,2,2-Trifluoroethanol

2,2,2-Trifluoroethanol (TFE) is known to have toxic effects. It is toxic to the blood, reproductive system, bladder, brain, and upper respiratory tract.[9] Studies have shown it to be a testicular toxicant in rats and dogs.[10] The toxicity of TFE is a result of its metabolism to 2,2,2-trifluoroacetaldehyde and then to trifluoroacetic acid.[1] Any application of **2,2,2-trifluoroethyl butyrate** in biological systems must consider the potential toxicity of the TFE moiety that would be released upon hydrolysis.

## Safety and Handling

**2,2,2-Trifluoroethyl butyrate** is a flammable liquid and should be handled with appropriate safety precautions.

Table 3: GHS Hazard Information for **2,2,2-Trifluoroethyl Butyrate**

Hazard Class	Pictogram	Signal Word	Hazard Statement(s)
Flammable liquids	GHS02: Flammable	Danger	H225: Highly flammable liquid and vapor
Skin corrosion/irritation	GHS07: Exclamation mark	Danger	H315: Causes skin irritation
Serious eye damage/eye irritation	GHS07: Exclamation mark	Danger	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	GHS07: Exclamation mark	Danger	H335: May cause respiratory irritation

### Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Users should consult the full Safety Data Sheet (SDS) for complete safety and handling information.

## Conclusion

**2,2,2-Trifluoroethyl butyrate** is a valuable chemical with a range of applications. Its synthesis is straightforward, and its physical properties are well-documented. However, a significant gap exists in the understanding of its biological activity and metabolic fate. Future research should focus on the enzymatic and in vivo hydrolysis of this ester to determine if it can serve as a pro-drug for butyrate and to fully assess the toxicological risks associated with the release of 2,2,2-trifluoroethanol.

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